

Application Notes and Protocols for Acriflavine Hydrochloride in Confocal Laser Endomicroscopy

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Compound of Interest

Compound Name: Acriflavine hydrochloride

Cat. No.: B1501712

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Introduction

Acriflavine hydrochloride is a fluorescent dye that serves as a contrast agent in confocal laser endomicroscopy (CLE) procedures.^[1] Administered topically, it provides high-quality contrast for real-time, in vivo histological imaging of mucosal tissues.^{[2][3]} By staining cell nuclei and other acidic cellular components, acriflavine enables the visualization of cellular and subcellular structures, a process often referred to as "virtual histology."^{[3][4]} This allows for the immediate assessment of tissue architecture and the identification of neoplastic changes during endoscopic procedures.^{[4][5]}

Mechanism of Action

Acriflavine is an acridine-derived fluorescent dye that intercalates with DNA, leading to strong nuclear staining.^{[1][6]} Upon excitation with a 488 nm laser, it emits fluorescence in the 505-585 nm wavelength range, which is then detected by the confocal endomicroscopy system to generate high-resolution images of the tissue architecture.^{[3][7]} This specific nuclear staining provides excellent contrast, allowing for the detailed assessment of nuclear morphology, cell density, and epithelial organization.^[3]

Applications in Confocal Laser Endomicroscopy

Acriflavine-aided CLE has been investigated for the in vivo diagnosis of various conditions across different medical specialties:

- Gastroenterology:
 - Barrett's Esophagus: Differentiation of dysplastic from non-dysplastic tissue.
 - Gastric Cancer and Precancerous Conditions: Visualization of gastric pit patterns to identify intestinal metaplasia and early-stage cancer.[8]
 - Colorectal Polyps: Distinguishing between hyperplastic and adenomatous polyps, potentially reducing the need for polypectomy of benign lesions.[3]
 - Celiac Disease: Identification of villous atrophy and increased intraepithelial lymphocytes for immediate diagnosis.[3]
- Pulmonology:
 - Lung Cancer: In vivo diagnosis of neoplastic changes in the airways during bronchoscopy, with high accuracy in differentiating malignant from non-malignant tissue.[4][5]
- Head and Neck Oncology:
 - Oral Squamous Cell Carcinoma: In vivo visualization of cellular and subcellular structures to differentiate between benign and malignant oral lesions.[9]
- Ex-Vivo Tissue Imaging:
 - Acriflavine has also been used for ex-vivo CLE imaging of freshly excised tissues, such as pancreatic and breast specimens, to assess tumor margins and guide surgical procedures.[10][11]

Quantitative Data Summary

The following tables summarize the quantitative data from studies utilizing **acriflavine hydrochloride** in confocal laser endomicroscopy procedures.

Application	Study Population	Sensitivity	Specificity	Accuracy	Reference
Lung Cancer Diagnosis	32 patients with suspected malignancies	96.0%	87.1%	91.0%	[4] [5] [12]
Precancerous Lesion Imaging (Animal Model)	Hamster cheek pouch model	Not specified for acriflavine; study raised safety concerns	Not specified for acriflavine; study raised safety concerns	Not specified for acriflavine; study raised safety concerns	[13]

Acriflavine Concentration	Image Quality Assessment	Key Findings	Reference
0.05%	Good	Tissue structure clearly shown.	[2]
0.02%	Best	Best nuclei staining ability and preserved image quality.	[2] [14]
0.01%	Good	Tissue structure clearly shown.	[2]
0.005%	Poor	Significantly decreased image quality; tissue structure not clearly visible.	[2]

Experimental Protocols

Protocol 1: In Vivo Confocal Laser Endomicroscopy of the Gastrointestinal Tract

This protocol is adapted from studies on upper gastrointestinal CLE.[\[2\]](#)

- Preparation of Acriflavine Solution:
 - Prepare a 0.02% (w/v) **acriflavine hydrochloride** solution in sterile saline.
 - Protect the solution from light.
- Staining Procedure:
 - During the endoscopic procedure, identify the suspicious mucosal area.
 - Wash the target area with water to remove any mucus or debris.
 - Using a spray catheter passed through the working channel of the endoscope, topically apply 10 mL of the 0.02% acriflavine solution onto the mucosal surface.[\[2\]](#)
- Confocal Imaging:
 - After application of the contrast agent, gently place the distal tip of the confocal endomicroscopy probe against the stained mucosa.
 - Utilize gentle suction or an endoscopic cap to stabilize the probe and minimize motion artifacts.[\[3\]](#)
 - Acquire confocal images using a 488 nm laser for excitation and detecting fluorescence between 505 nm and 585 nm.[\[3\]](#)[\[7\]](#)
 - Adjust the imaging depth as needed, typically ranging from 0 to 250 μm below the surface.[\[3\]](#)[\[7\]](#)
 - Record images and videos for real-time assessment and later review.

Protocol 2: Ex Vivo Confocal Imaging of Biopsy Specimens

This protocol is based on a study involving the staining of cervical biopsies.[\[15\]](#)

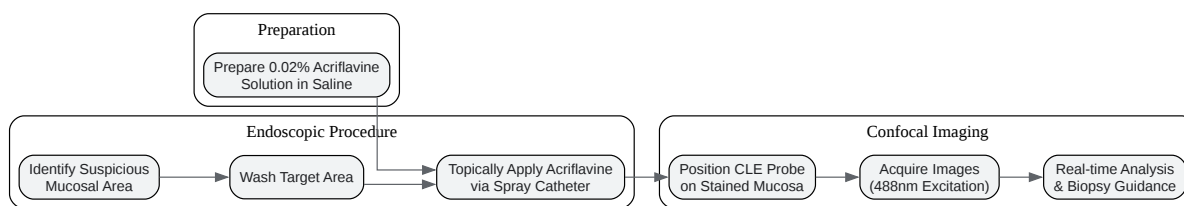
- Preparation of Staining Solution:

- Prepare a 0.05% (w/v) **acriflavine hydrochloride** solution in 10% phosphate-buffered saline (PBS).[15]
- Staining and Washing:
 - Immediately after collection, immerse the biopsy specimen in the 0.05% acriflavine solution for 2 minutes with gentle agitation.[15]
 - Wash the stained biopsy with saline for 1 minute.[15]
 - (Optional) Add a 5% solution of acetic acid to the sample, which can enhance nuclear contrast.[15]
- Mounting and Imaging:
 - Place the stained biopsy on a microscope slide and add a coverslip.[15]
 - Perform confocal fluorescence microscopy using a system equipped with a 488 nm laser for excitation.[15]
 - Acquire a z-stack of en face images at desired depth intervals (e.g., every 5 μm from the epithelial surface to a depth of approximately 80 μm).[15]

Safety Considerations

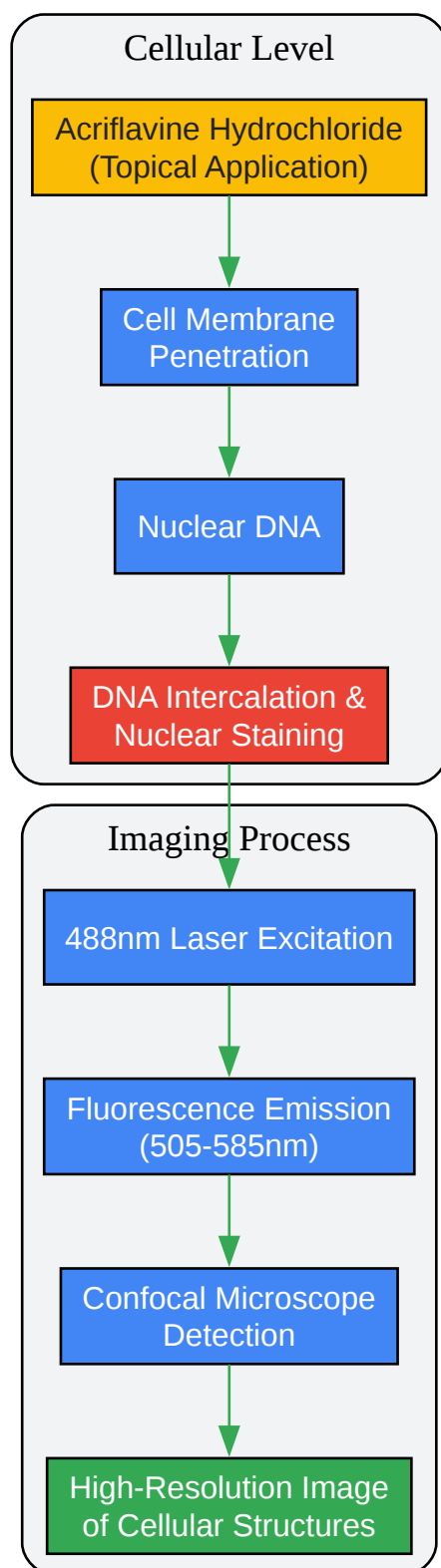
While some studies have reported no immediate adverse effects with topical acriflavine use in humans, there are significant concerns regarding its potential mutagenic and carcinogenic properties due to its DNA-intercalating nature.[3][12][13] One study in an animal model demonstrated DNA damage after acriflavine exposure and did not support its use in humans.[13] Therefore, the use of acriflavine in clinical practice, particularly in humans, should be approached with caution and may be limited by these safety concerns.

Visualizations



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Experimental workflow for in vivo CLE with acriflavine.



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Mechanism of acriflavine action in confocal imaging.

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